

1H NMR Spectrum Analysis of 6-(2-Chlorophenyl)-2-hydroxypyridine

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Compound of Interest

Compound Name: 6-(2-Chlorophenyl)-2-hydroxypyridine

CAS No.: 1111114-35-2

Cat. No.: B6366358

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Executive Summary: The Tautomeric Challenge

For researchers analyzing **6-(2-Chlorophenyl)-2-hydroxypyridine**, the primary analytical challenge is not the structural connectivity, but the lactam-lactim tautomerism.^[2] While the IUPAC name suggests a "hydroxy" (lactim) species, the compound exists predominantly as 6-(2-chlorophenyl)-2(1H)-pyridinone (lactam) in the solid state and in polar solvents.^[2]

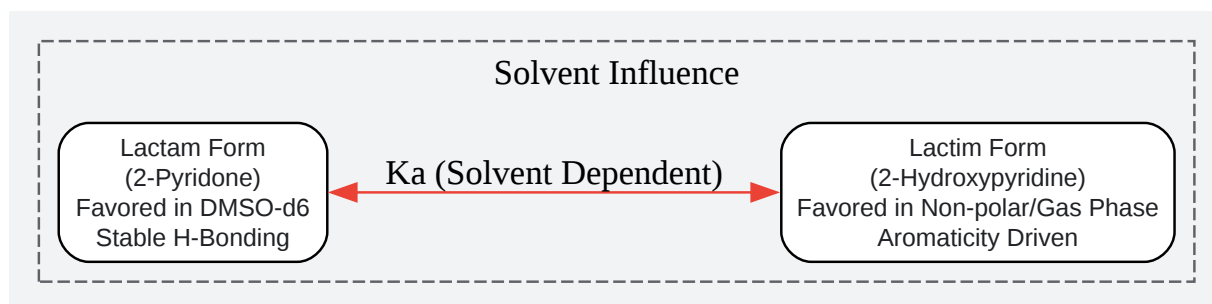
Failure to control this equilibrium leads to spectral broadening, "missing" protons, and ambiguous assignments.^{[1][2]} This guide compares the performance of the industry-standard solvent (DMSO-d6) against the common alternative (CDCl3) to demonstrate why DMSO is the requisite medium for valid characterization.

Core Structural Dynamics

The molecule consists of a 2-pyridone core substituted at the 6-position with a 2-chlorophenyl ring.

- Lactam Form (Dominant in DMSO): Distinct N-H signal, defined carbonyl character.^{[1][2]}

- Lactim Form (Minor/Exchange in CDCl₃): O-H signal, aromatic pyridine character.[1][2]



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Figure 1: Tautomeric equilibrium dependent on solvent polarity.[1][2] In DMSO, the equilibrium shifts strongly left (Lactam).[1][2]

Comparative Analysis: Solvent System Performance

The choice of solvent is the single most critical variable in this analysis. The table below compares the spectral quality and diagnostic utility of the two primary alternatives.

Feature	DMSO-d6 (Recommended)	CDCl3 (Alternative)	Technical Insight
Tautomer Control	High (Locks Lactam)	Low (Mixed/Exchange)	DMSO stabilizes the polar amide-like tautomer via H-bonding.[2]
N-H / O-H Signal	Sharp/Broad Singlet (~11-13 ppm)	Invisible / Very Broad	In CDCl3, rapid proton exchange often "erases" the labile proton signal.[1][2]
Resolution	Excellent	Variable	CDCl3 can cause peak broadening due to intermediate exchange rates.
Solubility	High	Moderate/Low	The polar lactam form is poorly soluble in non-polar chloroform.
Water Peak	Distinct (3.33 ppm)	Variable (1.56 ppm)	Water in DMSO can exchange with NH, but usually leaves the signal visible.[1][2]

Verdict:DMSO-d6 is the required standard for this compound. CDCl3 should only be used if specific solubility studies or non-polar interaction studies are required, but it is unsuitable for structural confirmation.[1]

Detailed Spectral Assignment (in DMSO-d6)

The following data assumes the Lactam (2-pyridone) tautomer.

Predicted Chemical Shifts & Multiplicity

Note: Values are diagnostic ranges based on 6-aryl-2-pyridone analogs.

Proton (Label)	Shift (δ , ppm)	Multiplicity	Integral	Assignment Logic
NH	11.5 – 13.0	Broad Singlet	1H	Diagnostic: Highly deshielded lactam proton.[2] Disappears with D ₂ O shake.
H-4' / H-5' / H-3'	7.40 – 7.65	Multiplet	3H	Chlorophenyl Ring: Overlapping aromatic signals. [2] H-3' (adj. to Cl) is often distinct.
H-4 (Py)	7.35 – 7.55	Triplet / dd	1H	Pyridone Ring: Gamma to C=O. Deshielded resonance.
H-6'	7.25 – 7.45	Doublet / Multiplet	1H	Chlorophenyl Ring: Ortho to pyridine. May be shielded by steric twist relative to planar analogs.
H-5 (Py)	6.60 – 6.80	Doublet / dd	1H	Pyridone Ring: Beta to C=O. Upfield due to resonance donation from N.
H-3 (Py)	6.30 – 6.50	Doublet (J~9Hz)	1H	Pyridone Ring: Alpha to C=O.[1] Most shielded aromatic proton

(distinctive
doublet).[1]

Signal Logic & Couplings

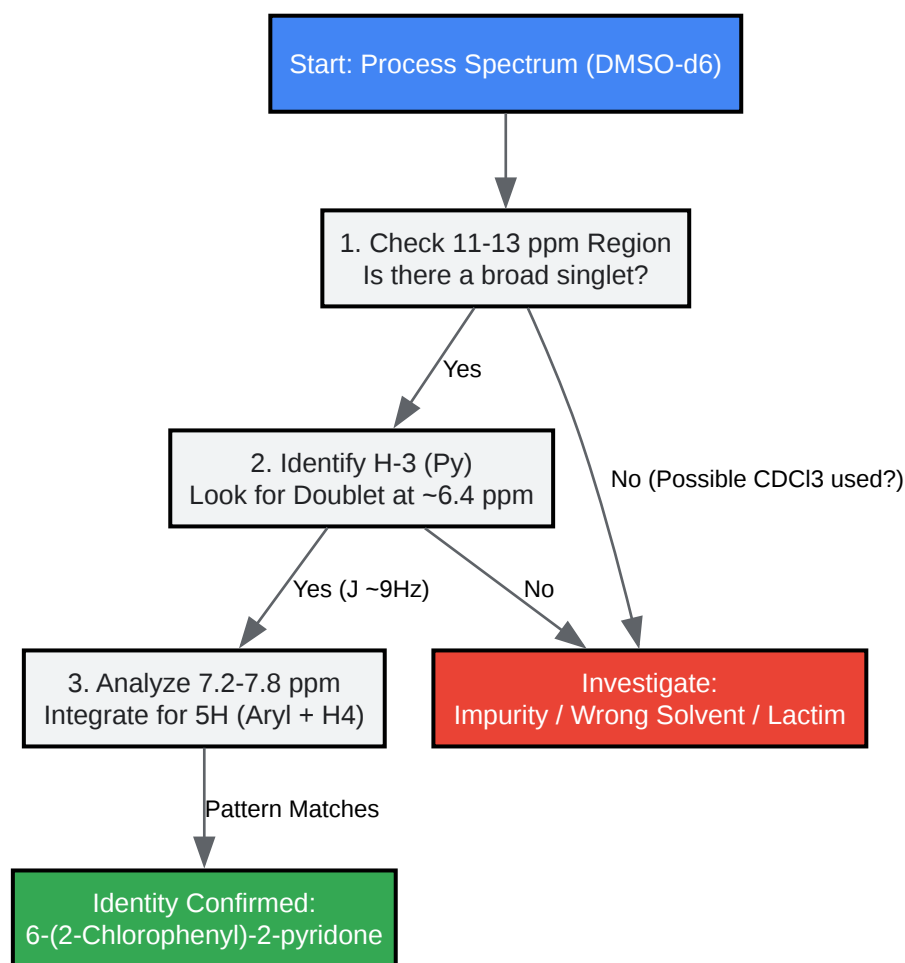
- The "Pyridone Pattern": Look for the 3-spin system on the heterocyclic ring.
 - H-3: A doublet at high field (~6.4 ppm).
 - H-4: A triplet/dd at lower field (~7.5 ppm).
 - H-5: A doublet/dd at intermediate field (~6.7 ppm).
 - Coupling:

and

.[1][2]
- The "Chlorophenyl Pattern":
 - The 2-chloro substitution creates an ABCD system (or tightly coupled multiplet) in the 7.3–7.7 ppm region.
 - Steric Effect: The bulky Cl atom forces the phenyl ring to twist out of plane with the pyridone, potentially shielding H-6' slightly compared to a flat 6-phenyl analog.[2]

Diagnostic Workflow

Use this logic flow to validate the identity of the compound from the raw FID.



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Figure 2: Step-by-step diagnostic logic for confirming the structure.

Experimental Protocol

To ensure reproducibility and match the data above, follow this specific protocol.

Materials

- Compound: >5 mg of **6-(2-Chlorophenyl)-2-hydroxypyridine**.^[2]
- Solvent: DMSO-d6 (99.9% D) + 0.03% TMS (v/v).^[1] Fresh ampoule recommended to minimize water peak.^[1]
- Tube: 5mm Precision NMR tube (Wilmad 507-PP or equivalent).

Method

- Preparation: Dissolve 5-10 mg of the solid in 0.6 mL of DMSO-d₆.
 - Critical: Ensure complete dissolution. If the solution is cloudy, sonicate for 30 seconds.
- Acquisition:
 - Pulse Sequence: Standard 1H (zg30).
 - Scans (ns): 16 (minimum) to 64 (for clear ¹³C satellites check).[1]
 - Relaxation Delay (d1): Set to ≥ 2.0 seconds. The NH proton has a long T₁; a short delay will suppress its integration.
 - Spectral Width: -2 to 16 ppm (to capture the downfield NH).
- Processing:
 - Window Function: Exponential Multiplication (LB = 0.3 Hz).
 - Phasing: Manual phasing is required for the broad NH peak.
 - Referencing: Set the residual DMSO quintet to 2.50 ppm or TMS to 0.00 ppm.

References

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